

Quadranoside III: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *quadranoside III*

Cat. No.: *B2781449*

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Abstract

Quadranoside III is a naturally occurring triterpenoid saponin that has garnered interest within the scientific community. This technical guide provides an in-depth overview of the discovery, history, and physicochemical properties of **quadranoside III**. It details the experimental protocols for its isolation and structure elucidation, and summarizes the current understanding of its biological activities. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Introduction

Quadranoside III belongs to the quadranoside class of triterpene glucosides. Triterpenoids are a large and structurally diverse group of natural products derived from a C30 precursor, squalene. Saponins are a subclass of terpenoids that possess one or more glycoside moieties. The unique structural features of these molecules contribute to a wide range of biological activities. This guide focuses specifically on **quadranoside III**, providing a consolidated resource of its scientific journey from discovery to its current state of research.

Discovery and History

Quadranoside III was first isolated and characterized in 2000 by a team of researchers led by I. K. Adnyana from the seeds of *Combretum quadrangulare*, a plant used in traditional Vietnamese medicine. The discovery was part of a broader investigation into the

hepatoprotective constituents of this plant, which led to the identification of five new triterpene glucosides, named quadranosides I through V.

Subsequent to its initial discovery, **quadranoside III** has also been identified in other plant species, including Lemon Balm (*Melissa officinalis*) and Combretum laxum. Its presence in multiple medicinal plants suggests a potential role in their therapeutic properties.

Physicochemical Properties

The chemical properties of **quadranoside III** are summarized in the table below.

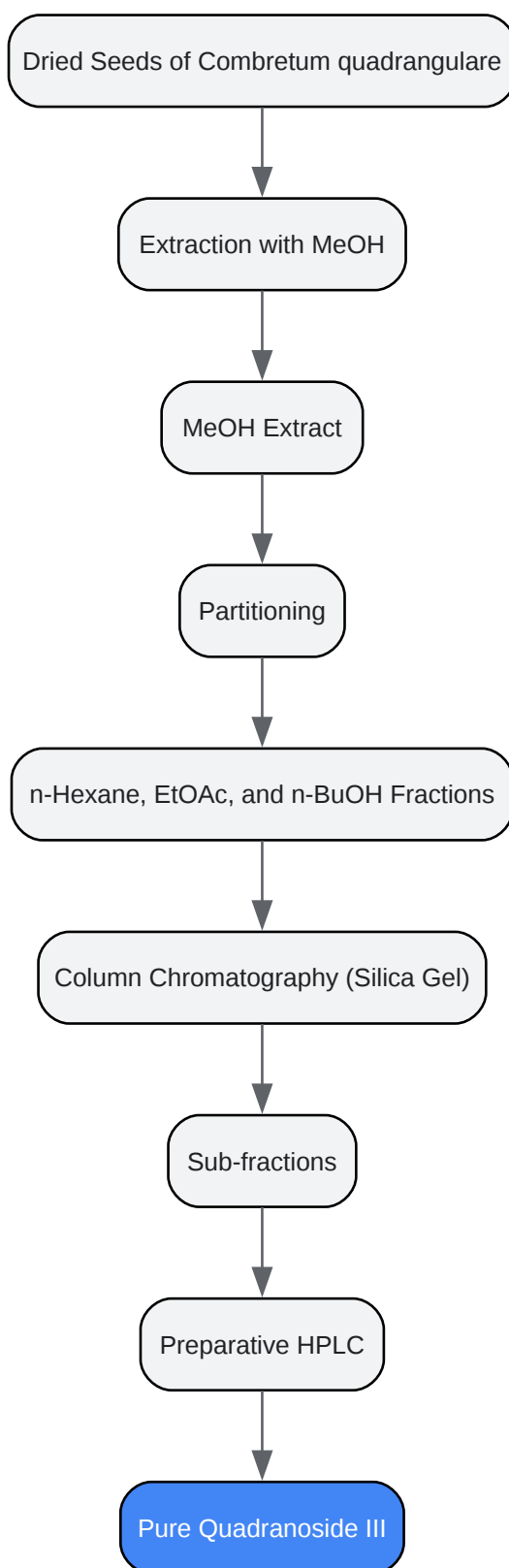
Property	Value	Source
PubChem CID	10327092	PubChem
Molecular Formula	C36H58O11	SpectraBase[1]
Molecular Weight	666.8 g/mol	SpectraBase[1]
Exact Mass	666.397913 g/mol	SpectraBase[1]
InChIKey	FZEKJLLBSCAOPU-ZIFCEQGUSA-N	SpectraBase[1]
Type	Triterpene Glucoside	Adnyana et al., 2000[2]

Experimental Protocols

Isolation of Quadranoside III from Combretum quadrangulare Seeds

The following protocol is based on the methodology described by Adnyana et al. (2000) in the Journal of Natural Products.

Workflow for the Isolation of **Quadranoside III**:



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Figure 1: General workflow for the isolation of **quadranoside III**.

Detailed Steps:

- **Extraction:** The dried and powdered seeds of *Combretum quadrangulare* are extracted with methanol (MeOH) at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude methanol extract.
- **Solvent Partitioning:** The crude MeOH extract is suspended in water and successively partitioned with n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH) to separate compounds based on their polarity.
- **Column Chromatography:** The n-BuOH fraction, which typically contains the saponins, is subjected to silica gel column chromatography. The column is eluted with a gradient of chloroform-methanol-water to yield several sub-fractions.
- **Preparative High-Performance Liquid Chromatography (HPLC):** The sub-fractions containing **quadranside III** are further purified by preparative reverse-phase HPLC to yield the pure compound.

Structure Elucidation

The structure of **quadranside III** was determined using a combination of spectroscopic techniques.

Logical Flow of Structure Elucidation:



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Figure 2: Logical workflow for the structure elucidation of **quadranside III**.

Spectroscopic Data:

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact mass and molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H and ^{13}C NMR: These spectra provide information about the proton and carbon environments within the molecule, respectively. The ^{13}C NMR data for **quadranside III** is available in the SpectraBase.[\[1\]](#)
 - 2D NMR (COSY, HMQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, allowing for the assembly of the triterpenoid backbone and the identification of the sugar moiety.
 - NOESY: This experiment helps in determining the relative stereochemistry of the molecule by identifying protons that are close in space.

Biological Activity

The biological activities of **quadranside III** are an emerging area of research. While extensive in vivo data is not yet available, several studies have indicated its potential therapeutic effects.

Hepatoprotective Activity

The initial discovery of quadransides I-V was driven by the hepatoprotective properties of the Combretum quadrangulare seed extract. In the original study by Adnyana et al. (2000), quadransides I, II, and V showed significant hepatoprotective effects against D-galactosamine/TNF- α -induced cell death in primary cultured mouse hepatocytes.[\[2\]](#) While **quadranside III** was not specifically highlighted for this activity in the abstract, its presence in this bioactive extract is noteworthy.

Antifungal Activity

A study on the bioactive compounds from Combretum laxum investigated the in vitro antifungal activity of several isolated triterpenes. While this study did not report specific data for **quadranside III**, related triterpenoid glycosides from the same plant demonstrated activity against Candida albicans, Candida krusei, and Cryptococcus neoformans.

Anti-inflammatory Activity

An ethanol extract of *Combretum quadrangulare*, which contains a variety of flavonoids and triterpenoids including quadranosides, was shown to attenuate atopic dermatitis-like skin lesions in a mouse model.^[3] This suggests that the constituents of the extract, potentially including **quadranoside III**, may possess anti-inflammatory properties.

Antiviral Activity (In Silico)

Recent in silico studies have explored the potential of various natural products, including **quadranoside III**, as inhibitors of SARS-CoV-2 main protease. These computational models suggest that **quadranoside III** may have a binding affinity for key viral enzymes, warranting further investigation through in vitro and in vivo studies.

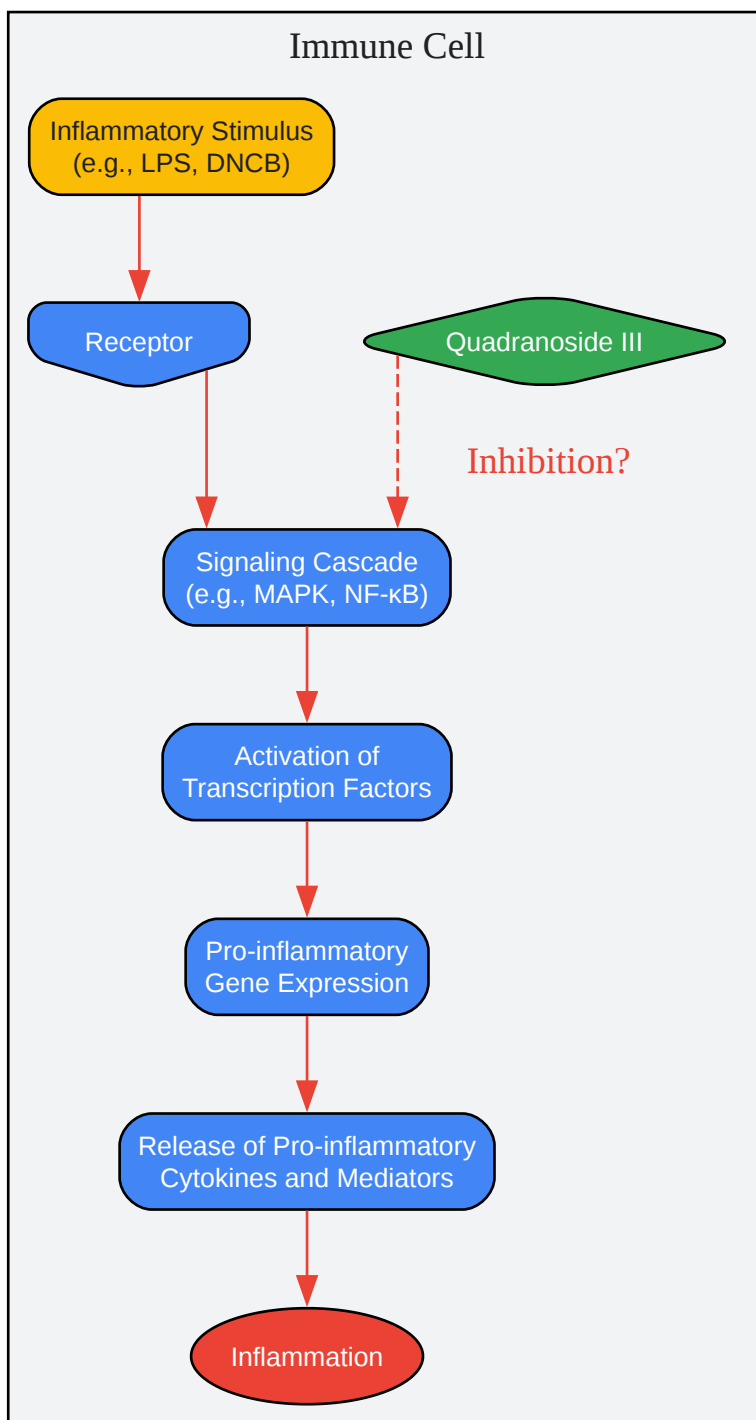
Table of Biological Activities:

Activity	Model	Results	Reference
Hepatoprotective	D-GaIN/TNF- α -induced cell death in mouse hepatocytes	Quadranosides I, II, and V showed significant activity.	Adnyana et al., 2000 ^[2]
Anti-inflammatory	DNCB-induced atopic dermatitis in BALB/c mice (extract)	The extract containing quadranosides attenuated skin lesions.	Combretum quadrangulare Extract Attenuates Atopic Dermatitis-Like Skin Lesions... (2020) ^[3]
Antiviral (In Silico)	Molecular docking against SARS-CoV-2 main protease	Potential binding affinity.	Multiple sources

Signaling Pathways and Mechanisms of Action

The precise signaling pathways modulated by **quadranoside III** are not yet fully elucidated. However, based on the known activities of related triterpenoids and the preliminary findings, potential mechanisms can be hypothesized.

Hypothesized Anti-inflammatory Signaling Pathway Modulation:

[Click to download full resolution via product page](#)Figure 3: Hypothesized mechanism of anti-inflammatory action of **quadranoside III**.

Conclusion and Future Directions

Quadranoside III is a structurally defined triterpenoid saponin with a documented history of isolation from several medicinal plants. While preliminary studies and its presence in bioactive extracts suggest potential therapeutic applications, particularly in the areas of hepatoprotection, anti-inflammatory, and antiviral activities, further research is required. Future work should focus on the total synthesis of **quadranoside III** to ensure a consistent supply for research, detailed in vivo studies to confirm its biological activities, and mechanistic studies to elucidate its mode of action at the molecular level. The development of robust analytical methods for its quantification in plant extracts will also be crucial for quality control and standardization of herbal preparations.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. Quadranosides I-V, new triterpene glucosides from the seeds of Combretum quadrangulare - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Combretum quadrangulare Extract Attenuates Atopic Dermatitis-Like Skin Lesions through Modulation of MAPK Signaling in BALB/c Mice - PMC [pmc.ncbi.nlm.nih.gov]
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